

AZD1283: A Comparative Analysis of its Selectivity for the P2Y12 Receptor

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Compound of Interest

Compound Name: AZD1283

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This guide provides a detailed comparison of the selectivity profile of **AZD1283**, a potent antagonist of the P2Y12 receptor, against other purinergic receptors. The information is supported by experimental data and detailed methodologies to assist in research and drug development.

Executive Summary

AZD1283 is a high-affinity antagonist that demonstrates significant potency for the P2Y12 receptor, a key player in platelet activation and thrombus formation. Experimental data from radioligand competition binding assays and GTPyS binding assays have established its strong inhibitory activity at this target. While published studies affirm its high selectivity for the P2Y12 receptor with no significant binding to other related purinergic receptors, a comprehensive quantitative selectivity panel detailing its activity across all other P2Y receptor subtypes is not readily available in the public domain.^[1]

Potency of AZD1283 at the P2Y12 Receptor

AZD1283 has been shown to be a potent antagonist of the P2Y12 receptor in multiple functional assays. The following table summarizes the key potency values:

Assay Type	Parameter	Value (nM)
Radioligand Competition Binding Assay	IC50	11
GTPyS Binding Assay	IC50	25

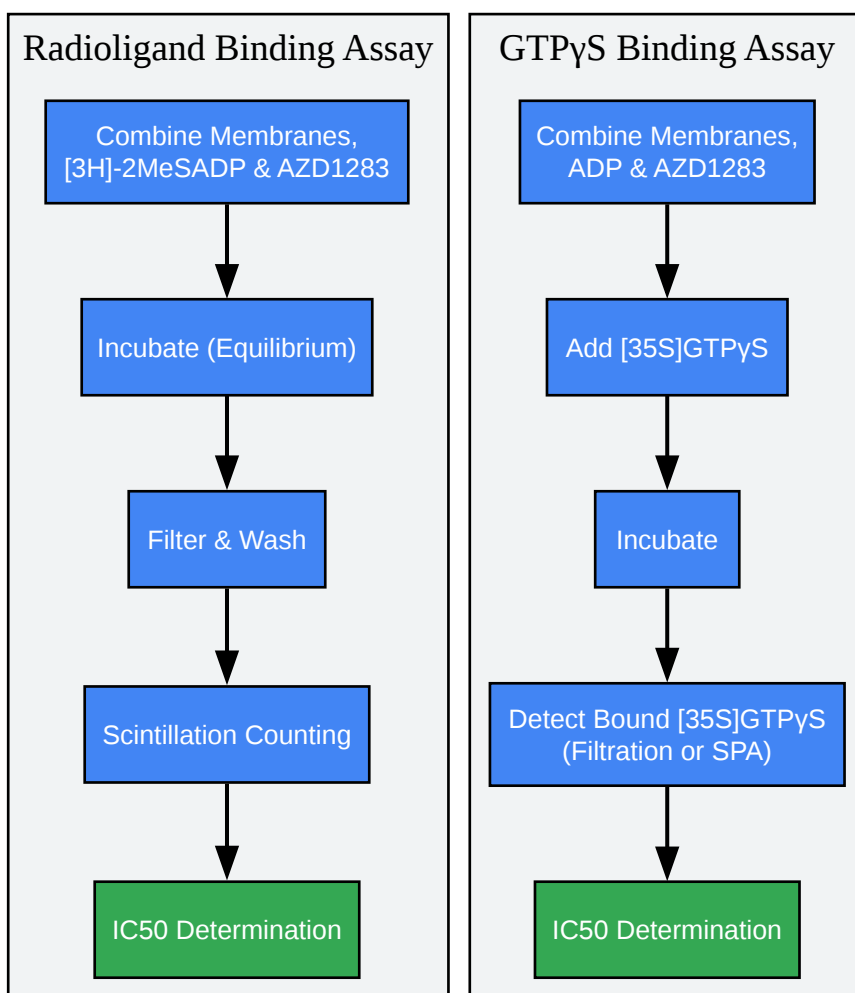
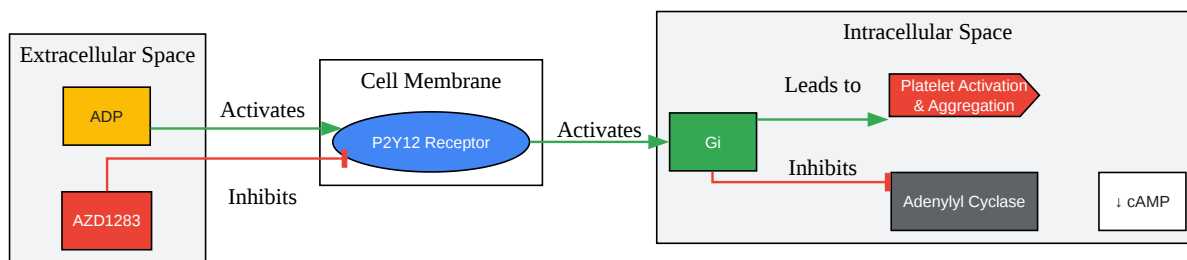
Data sourced from Tocris Bioscience product information.

Selectivity Profile

Published research indicates that **AZD1283** is highly selective for the P2Y12 receptor.^[1] Studies have confirmed that it does not exhibit significant binding affinity for other related purinergic receptors.^[1] However, a detailed quantitative comparison of the binding affinities (Ki) or functional inhibition (IC50) of **AZD1283** against a broad panel of other human purinergic receptors (e.g., P2Y1, P2Y2, P2Y4, P2Y6, P2Y11, P2Y13, and P2Y14) is not publicly available. The development of such a comprehensive selectivity profile would be invaluable for a more complete understanding of its off-target potential.

P2Y12 Receptor Signaling Pathway

The P2Y12 receptor is a G protein-coupled receptor (GPCR) that, upon activation by its endogenous ligand adenosine diphosphate (ADP), initiates a signaling cascade that is central to platelet aggregation. **AZD1283** acts as an antagonist, blocking this pathway.



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References

- 1. Radiosynthesis and initial preclinical evaluation of [11C]AZD1283 as a potential P2Y12R PET radiotracer - PMC [pmc.ncbi.nlm.nih.gov]
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